



# In-Depth Technical Guide: UT-69 (Bis[3-(triethoxysilyl)propyl]tetrasulfide)

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Compound of Interest		
Compound Name:	UT-69	
Cat. No.:	B1193763	Get Quote

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, synthesis pathway, and physicochemical properties of **UT-69**, a bifunctional organosilane commonly known by its trade name Si-69. The information is intended for researchers, scientists, and professionals in drug development and material science.

## **Chemical Structure and Identification**

**UT-69** is chemically known as Bis[3-(triethoxysilyl)propyl]tetrasulfide. It is a sulfur-containing organosilane that acts as a coupling agent, particularly in the rubber industry to improve the performance of silica-filled rubber compounds.[1]

- IUPAC Name: [Tetrasulfanediyldi(propane-3,1-diyl)]bis(triethoxysilane)
- Synonyms: Si-69, TESPT, Bis[3-(triethoxysilyl)propyl]tetrasulfane
- CAS Number: 40372-72-3
- Molecular Formula: C18H42O6S4Si2
- Molecular Weight: 538.95 g/mol

The structure consists of two triethoxysilylpropyl groups linked by a tetrasulfide chain. The triethoxysilyl groups are reactive towards hydrolysis and can form strong bonds with inorganic



materials like silica, while the tetrasulfide group is reactive towards organic polymers, enabling it to act as a bridge between the two.

## **Physicochemical and Quantitative Data**

The following table summarizes the key quantitative properties of **UT-69**.

Property	Value	Reference
Appearance	Light yellow transparent liquid	[1]
Density	1.08 g/mL at 20 °C	[2]
Boiling Point	250 °C	[2]
Flash Point	91 °C	[2]
Refractive Index	n20/D 1.49	[2]
Total Sulfur Content	21.7-23.3%	[1]
Average Sulfur Chain Length	3.55-3.85	[1]
Water Solubility	Immiscible	[2]
Solubility in Organic Solvents	Miscible with toluene, primary alcohols, ketones, benzene, chlorinated hydrocarbons, acetonitrile, dimethylformamide, and dimethylsulfoxide.	[2]

## **Synthesis Pathway and Experimental Protocols**

The primary synthesis route for Bis[3-(triethoxysilyl)propyl]tetrasulfide involves the reaction of 3-chloropropyltriethoxysilane with sodium tetrasulfide. The sodium tetrasulfide is typically prepared in situ from sodium sulfide and sulfur.

## **Overall Synthesis Reaction**

The synthesis can be represented by the following chemical equation:



 $2 CI(CH_2)_3Si(OC_2H_5)_3 + Na_2S_4 \rightarrow S_4[(CH_2)_3Si(OC_2H_5)_3]_2 + 2 NaCI$ 

This reaction is a nucleophilic substitution where the tetrasulfide anion displaces the chloride from 3-chloropropyltriethoxysilane.

## **Detailed Experimental Protocol**

The following protocol is based on established synthesis methodologies.

#### Materials:

- y-chloropropyl-triethoxysilane (CPOS)
- Sodium sulfide (Na<sub>2</sub>S)
- Sulfur (S)
- Sodium (Na)
- Anhydrous Ethanol (Reaction Medium)

#### **Optimized Reaction Conditions:**

- Molar Ratio: The optimal mass ratio of reactants is  $m(CPOS):m(Na):m(Na_2S):m(S) = 72:(2.5-3):15:(15-18)$ .
- Temperature: 75 °C
- Reaction Time: 4 hours under reflux.

#### Procedure:

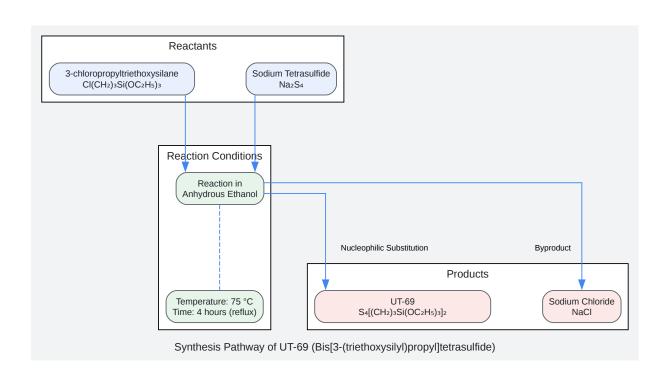
- Preparation of Sodium Polysulfide: In a reaction vessel equipped with a reflux condenser
  and under a nitrogen atmosphere, anhydrous ethanol is used as the solvent. Sodium sulfide
  and sulfur are added in the presence of sodium, which acts as a catalyst. The mixture is
  heated to synthesize the sodium polysulfide intermediate.
- Synthesis of Bis[3-(triethoxysilyl)propyl]tetrasulfide: 3-chloropropyltriethoxysilane is then added dropwise to the reaction mixture containing the sodium polysulfide.



- Reaction: The reaction is carried out at a temperature of 75°C under reflux for 4 hours.
- Work-up: After the reaction is complete, the mixture is cooled. The solid precipitate (sodium chloride) is removed by filtration.
- Purification: The filtrate is then subjected to distillation under reduced pressure to remove the
  ethanol and any unreacted starting materials, yielding the final product, Bis[3(triethoxysilyl)propyl]tetrasulfide.

This process typically results in a product with a total sulfur content of around 22.3% and a conversion rate of approximately 96%.

# Diagrams and Visualizations Synthesis Pathway of UT-69





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Caption: Synthesis pathway of **UT-69** from its primary reactants.

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## References

- 1. researchgate.net [researchgate.net]
- 2. researchgate.net [researchgate.net]
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